

Application of QuEChERS for Atrazine Mercapturate Extraction: Application Notes and Protocols

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Compound of Interest

Compound Name: Atrazine mercapturate

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Introduction

Atrazine, a widely used herbicide, undergoes extensive metabolism in biological systems, leading to the formation of various metabolites. **Atrazine mercapturate** is a key urinary metabolite and serves as a crucial biomarker for assessing human exposure to atrazine. Accurate and efficient quantification of **atrazine mercapturate** in biological matrices is therefore essential for toxicological and epidemiological studies. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, a streamlined sample preparation technique, offers a promising alternative to traditional extraction methods for the analysis of pesticide residues and their metabolites. This document provides detailed application notes and a comprehensive protocol for the extraction of **atrazine mercapturate** from urine using a modified QuEChERS approach coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Physicochemical Properties of Atrazine Mercapturate

A fundamental understanding of the analyte's properties is critical for optimizing extraction procedures.

Property	Value
Molecular Formula	C ₁₃ H ₂₂ N ₆ O ₃ S
Molecular Weight	342.4 g/mol
Solubility	Soluble in Methanol and DMSO

Source: Cayman Chemical

Quantitative Data Summary

The following table summarizes the performance characteristics of an analytical method for **atrazine mercapturate** in urine. While this data was generated using an online solid-phase extraction method, it provides a benchmark for the expected performance of a validated QuEChERS protocol.

Parameter	Value	Reference
Matrix	Urine	--INVALID-LINK--[1]
Analytical Method	On-line SPE-HPLC-MS/MS	--INVALID-LINK--[1]
Limit of Detection (LOD)	0.03 - 2.80 ng/mL	--INVALID-LINK--[1]
Limit of Quantification (LOQ)	Not explicitly stated for atrazine mercapturate, but the linear range starts from the LOD.	--INVALID-LINK--[1]
Recovery	87% - 112% (relative recoveries)	--INVALID-LINK--[1]
Precision (RSD)	4% - 20%	--INVALID-LINK--[1]

A study by Ross and Filipov on the disposition of atrazine and its metabolites in mice using a QuEChERS-based method reported analyte recoveries from tissues to be typically $\geq 80\%$ [2][3].

Experimental Protocols

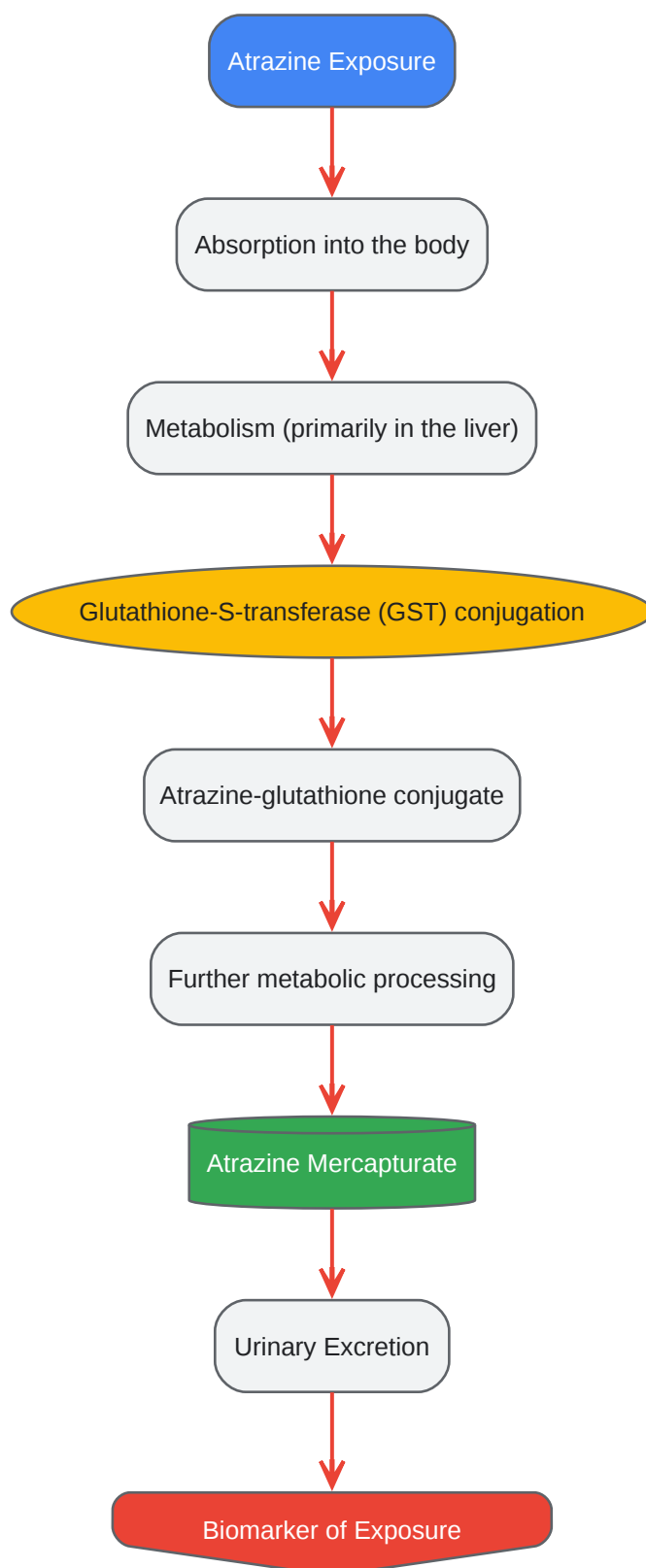
This section outlines a detailed protocol for the extraction of **atrazine mercapturate** from urine samples using a modified QuEChERS method. This protocol is a composite based on established QuEChERS principles and findings related to atrazine metabolite analysis.

Materials and Reagents

- Solvents: Acetonitrile (ACN), Methanol (MeOH), Water (LC-MS grade)
- Reagents: Anhydrous Magnesium Sulfate (MgSO_4), Sodium Chloride (NaCl), Trisodium Citrate Dihydrate, Disodium Hydrogen Citrate Sesquihydrate, Formic Acid
- Dispersive Solid-Phase Extraction (d-SPE) Sorbents: Primary Secondary Amine (PSA), C18
- Centrifuge Tubes: 50 mL and 15 mL polypropylene tubes
- Syringe Filters: 0.22 μm PTFE or Nylon

QuEChERS Extraction and Cleanup Workflow





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References

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- 2. researchgate.net [researchgate.net]
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com